

Technical Support Center: PSEM308 HCl

Handling & Troubleshooting

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Compound of Interest

Compound Name: PSEM308 HCl

Cat. No.: B1193555

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Product: PSEM308 Hydrochloride (Agonist for PSAM-GlyR and PSAM-5HT3) Chemical Name: 5-Methyl-5,8,9,10,11a,12-hexahydro-4H-8,11-ethanopyrido[3',2':3,4]diazepino[6,7,1-hi]indole hydrochloride Molecular Weight: 303.83 g/mol [1]

Core Solubility & Reconstitution Guide

The #1 User Issue: Researchers frequently attempt to dissolve **PSEM308 HCl** directly in water or sterile saline (0.9% NaCl) at high concentrations (>5 mM), leading to precipitation or incomplete dissolution.

Technical Reality: While hydrochloride salts are generally water-soluble, **PSEM308 HCl** exhibits limited aqueous solubility. The hydrophobic core of the molecule dominates its behavior.

Recommended Solvent System

Solvent	Max Solubility	Notes
DMSO	20 mM (~6 mg/mL)	Primary Solvent. Recommended for stock solutions.[2]
Ethanol	20 mM (~6 mg/mL)	Requires gentle warming.[1][2]
Water	< 5 mM (Poor)	Not recommended for initial reconstitution.[2]
0.9% Saline	< 1 mM (Poor)	Use only for final dilution (working solution).[2]

Protocol: Preparing a Stable Stock Solution (20 mM)

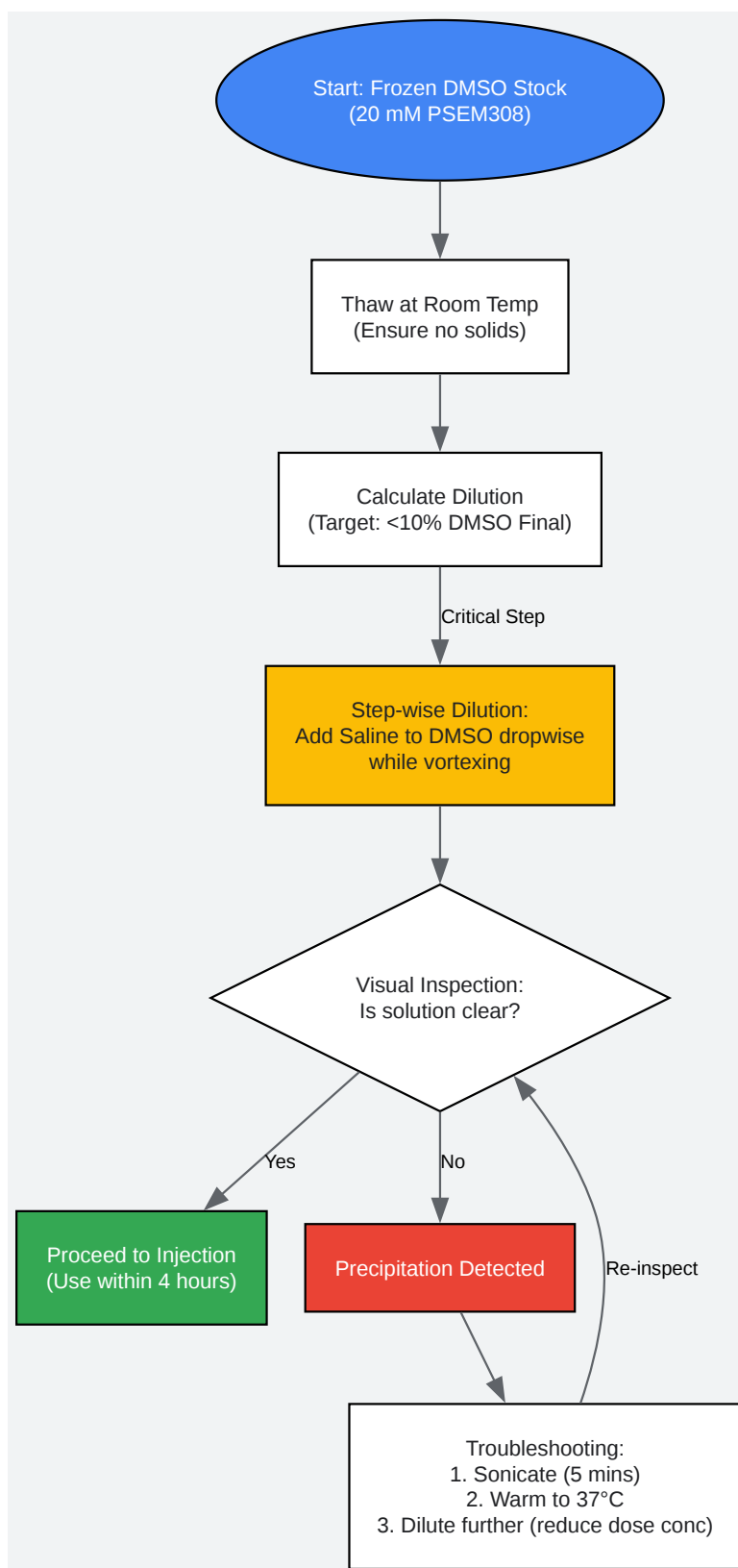
This protocol creates a stock solution suitable for long-term storage.

- Calculate: For a 10 mg vial of **PSEM308 HCl** (MW 303.83), you need 1.64 mL of DMSO to achieve 20 mM.
- Add Solvent: Add high-grade anhydrous DMSO directly to the vial.
- Dissolve: Vortex vigorously for 30-60 seconds. If particulates remain, warm the vial to 37°C for 2-5 minutes and vortex again.
- Aliquot: Dispense into small volumes (e.g., 20-50 µL) to avoid freeze-thaw cycles.
- Store: Store aliquots at -20°C. (Stable for up to 3 months).

In Vivo Injection Preparation (Troubleshooting Precipitation)

Preparing an aqueous injection vehicle from a DMSO stock is the critical failure point. Adding saline too quickly to DMSO can cause "crash-out" precipitation.

Workflow: Preparation for Intraperitoneal (IP) or Intracranial Injection



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Caption: Step-by-step workflow for converting DMSO stock to aqueous working solution, highlighting the critical mixing step to prevent precipitation.

Critical Dilution Rules

- Intracranial (ICV/Intraparenchymal): Keep final DMSO concentration < 1-2%.^[2]
 - Implication: You must dilute the 20 mM stock at least 1:50 or 1:100. This limits your max injectable concentration to ~0.2 - 0.4 mM.
- Intraperitoneal (IP): Mice can tolerate 5-10% DMSO.^[2]
 - Implication: You can dilute the stock 1:10 or 1:^[2]20. Max injectable concentration ~1-2 mM.

Frequently Asked Questions (FAQs)

Q1: I see a white precipitate immediately after adding saline to my DMSO stock. What happened?

A: This is "solvent shock."^[2] You likely added the saline too quickly or the final concentration of PSEM308 is above its aqueous solubility limit.

- Fix: Always add the aqueous buffer into the DMSO (or vice versa) slowly while vortexing. If it precipitates, sonicate for 5 minutes at 37°C. If it does not clear, you must dilute the sample further.

Q2: Can I store the diluted saline solution for use next week?

A: No. **PSEM308 HCl** is prone to hydrolysis and oxidation in aqueous environments over time.^[2]

- Rule: Aqueous working solutions should be prepared fresh daily. Discard any unused portion after 24 hours. Only the DMSO stock stored at -20°C is stable long-term.

Q3: What is the biological stability of PSEM308 in vivo?

A: PSEM308 has a relatively short half-life compared to CNO.[2]

- Pharmacokinetics: Behavioral effects typically onset within 15-20 minutes and wash out within 1-2 hours.[2]
- Dosing: Standard IP doses range from 2 - 5 mg/kg.[2] Do not exceed 10 mg/kg as off-target effects may occur.

Q4: My stock solution turned slightly yellow after a month at -20°C. Is it still good?

A: Slight yellowing indicates minor oxidation, common with amine-containing compounds.

- Verdict: If the solution is clear (no particles), it is likely still effective. However, if it has turned dark amber or brown, the compound has significantly degraded. Always store stocks in opaque or amber vials to protect from light.

References

- Magnus, C. J., et al. (2011). Chemical and genetic engineering of selective ion channel-ligand interactions. *Science*, 333(6047), 1292-1296. Available at: [\[Link\]](#)
- Sternson, S. M., & Roth, B. L. (2014). Chemogenetic tools to interrogate brain functions. *Annual Review of Neuroscience*, 37, 387-407. Available at: [\[Link\]](#)

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- [2. Products | Tocris Bioscience \[toocris.com\]](https://www.tocris.com)
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